

An In-depth Technical Guide to Tetrazine-SS-Biotin: Solubility and Storage

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Compound of Interest

Compound Name: Tetrazine-SS-Biotin

Cat. No.: B15062286

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For researchers, scientists, and professionals in drug development, the proper handling and storage of reagents are paramount to ensure experimental success and reproducibility. This guide provides a comprehensive overview of the solubility and storage conditions for **Tetrazine-SS-Biotin**, a crucial reagent in bioconjugation, antibody-drug conjugates (ADCs), and click chemistry.

Core Properties of Tetrazine-SS-Biotin

Tetrazine-SS-Biotin is a versatile chemical tool that features a tetrazine moiety for bioorthogonal reactions, a cleavable disulfide bond, and a biotin group for detection or purification. The tetrazine group participates in rapid and specific inverse electron demand Diels-Alder (iEDDA) cycloaddition reactions with strained alkenes, such as trans-cyclooctene (TCO).^{[1][2][3]} The disulfide bond allows for the cleavage of the biotin tag from the conjugated molecule under reducing conditions.^[2] This functionality is particularly useful in the development of ADCs, where the linker's stability during circulation and its subsequent cleavage within the target cell are critical.^[4]

Solubility Profile

The solubility of **Tetrazine-SS-Biotin** is a critical factor for its effective use in various experimental settings. Based on available data, it is soluble in several common organic solvents.

Solvent	Concentration	Notes	Source
Dimethyl Sulfoxide (DMSO)	125 mg/mL (216.73 mM)	Ultrasonic assistance may be required. Use of newly opened, hygroscopic DMSO is recommended.	
Dichloromethane (DCM)	Soluble	-	
Acetonitrile	Soluble	-	
Dimethylformamide (DMF)	Soluble	-	

It is important to note that the physical form of **Tetrazine-SS-Biotin** has been described as a red oil.

Recommended Storage Conditions

Proper storage is essential to maintain the stability and reactivity of **Tetrazine-SS-Biotin**. The following conditions are recommended:

Condition	Duration	Temperature	Notes	Source
Powder	3 years	-20°C	-	
Stock Solution	6 months	-80°C	Aliquot to avoid repeated freeze-thaw cycles.	
Stock Solution	1 month	-20°C	Aliquot to avoid repeated freeze-thaw cycles.	
Stock Solution (PEGylated version)	6 months	-80°C	Protect from light, store under nitrogen.	
Stock Solution (PEGylated version)	1 month	-20°C	Protect from light, store under nitrogen.	

For shipping, **Tetrazine-SS-Biotin** is typically stable at room temperature in the continental US, though this may vary for other locations.

Experimental Protocols

While specific, detailed experimental protocols are often application-dependent, the following provides a general methodology for the dissolution and use of **Tetrazine-SS-Biotin** based on its known properties.

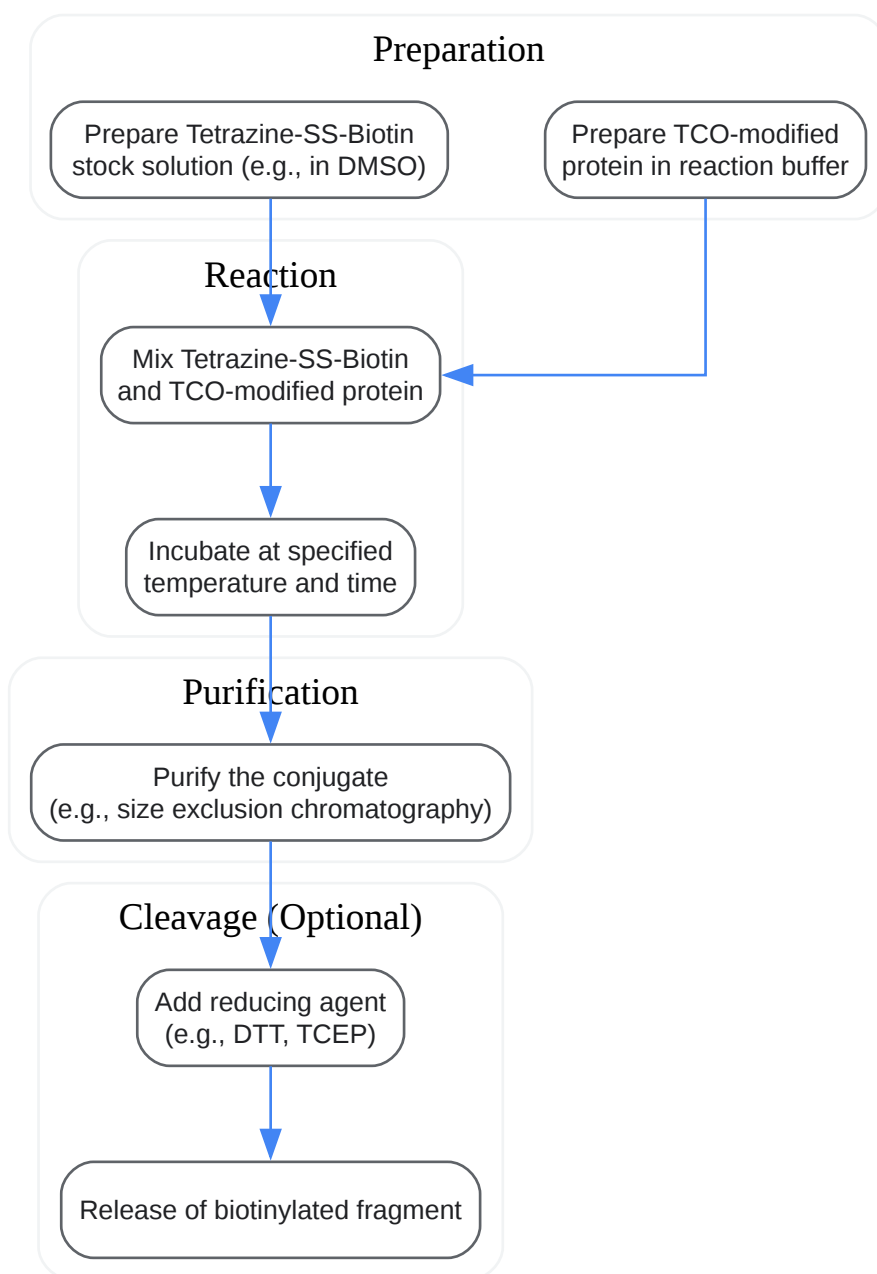
Preparation of a Stock Solution

- **Reagent Handling:** Allow the vial of **Tetrazine-SS-Biotin** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Solvent Selection:** Choose an appropriate solvent based on the solubility table and experimental requirements. DMSO is a common choice for creating a high-concentration stock solution.

- **Dissolution:** Add the desired volume of solvent to the vial. If using DMSO to prepare a high-concentration stock, sonication may be necessary to ensure complete dissolution.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage.

General Workflow for Bioconjugation

The following diagram illustrates a typical workflow for the use of **Tetrazine-SS-Biotin** in a bioconjugation experiment, for example, labeling a TCO-modified protein.



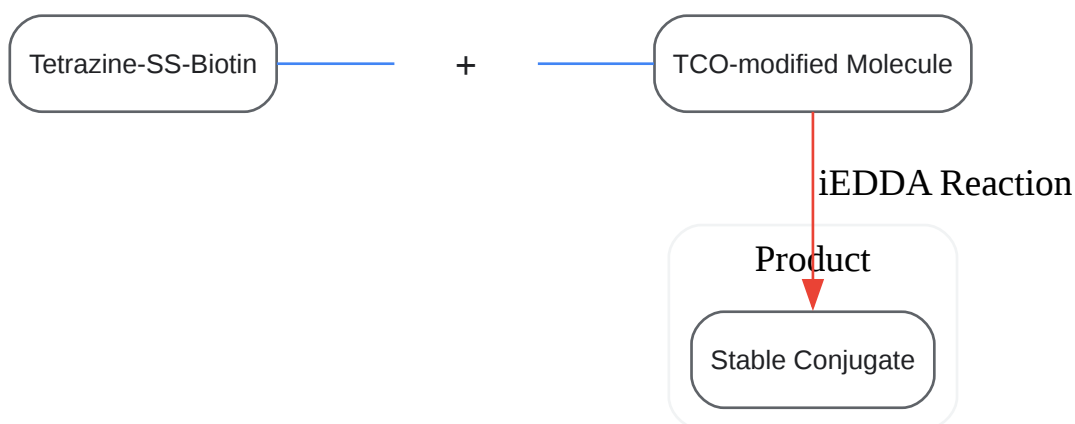
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A generalized experimental workflow for protein labeling using **Tetrazine-SS-Biotin**.

Visualizations

Chemical Structure and Reaction

The core of **Tetrazine-SS-Biotin**'s utility lies in its structure, which facilitates the iEDDA reaction.

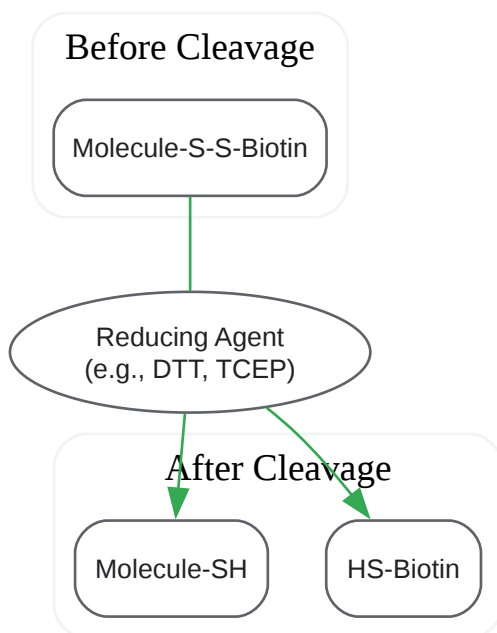


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The inverse electron demand Diels-Alder (iEDDA) reaction of **Tetrazine-SS-Biotin**.

Disulfide Bond Cleavage Mechanism

A key feature of **Tetrazine-SS-Biotin** is its cleavable disulfide linker, which can be broken by reducing agents.



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Cleavage of the disulfide bond in **Tetrazine-SS-Biotin** by a reducing agent.

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